

3,4,5-TriCQA biosynthesis pathway

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Compound Focus: 3,4,5-Tricaffeoylquinic acid

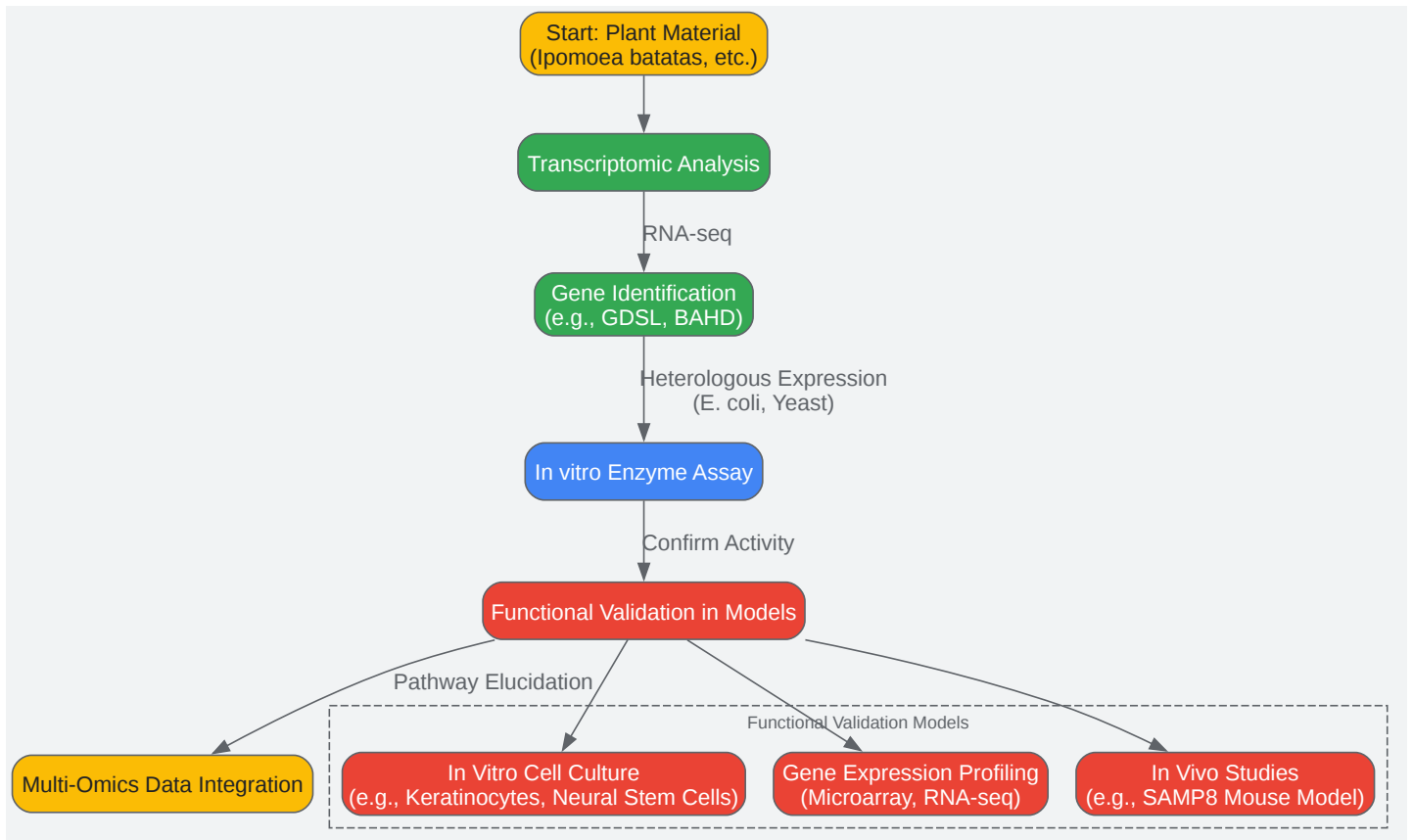
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Experimental Analysis Protocols

To study the biosynthesis and function of 3,4,5-TriCQA, researchers employ a combination of molecular, cellular, and biochemical techniques. The following workflow outlines a multi-faceted experimental approach, integrating gene expression analysis with functional validation in biological models.



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Experimental workflow for 3,4,5-TriCQA analysis

Key methodological details for the stages in the workflow are as follows:

- **Transcriptomic Analysis:** RNA is sequenced from plants grown under different conditions or in different tissues to identify genes co-expressed with 3,4,5-TriCQA accumulation [1]. This is a

foundational step for discovering candidate genes.

- **In vitro Enzyme Assays:** Putative biosynthetic genes are cloned and expressed in systems like *E. coli* to produce the recombinant protein. The enzyme is then incubated with potential substrates (e.g., 5-CQA, caffeoyl-CoA), and the reaction products are analyzed using High-Performance Liquid Chromatography (HPLC) or Liquid Chromatography-Mass Spectrometry (LC-MS) to confirm the formation of 3,4,5-TriCQA [2] [3].
- **Functional Validation in Biological Models:**
 - **In Vitro Cell Culture:** Human keratinocytes or neural stem cells (hNSCs) are treated with 3,4,5-TriCQA. Gene expression changes are analyzed via microarrays or RNA-seq [4] [5]. Protein levels of inflammatory mediators (e.g., IL-1 β , IL-8) are typically quantified using Enzyme-Linked Immunosorbent Assay (ELISA) [6].
 - **In Vivo Studies:** Aging models like SAMP8 mice are administered 3,4,5-TriCQA (e.g., 5 mg/kg for 30 days). Spatial learning and memory are tested using the Morris water maze. Neurogenesis is assessed by immunohistochemical staining for markers like Bromodeoxyuridine (BrdU), Neuronal Nuclei (NeuN), and Glial Fibrillary Acidic Protein (GFAP) in brain tissues [5].

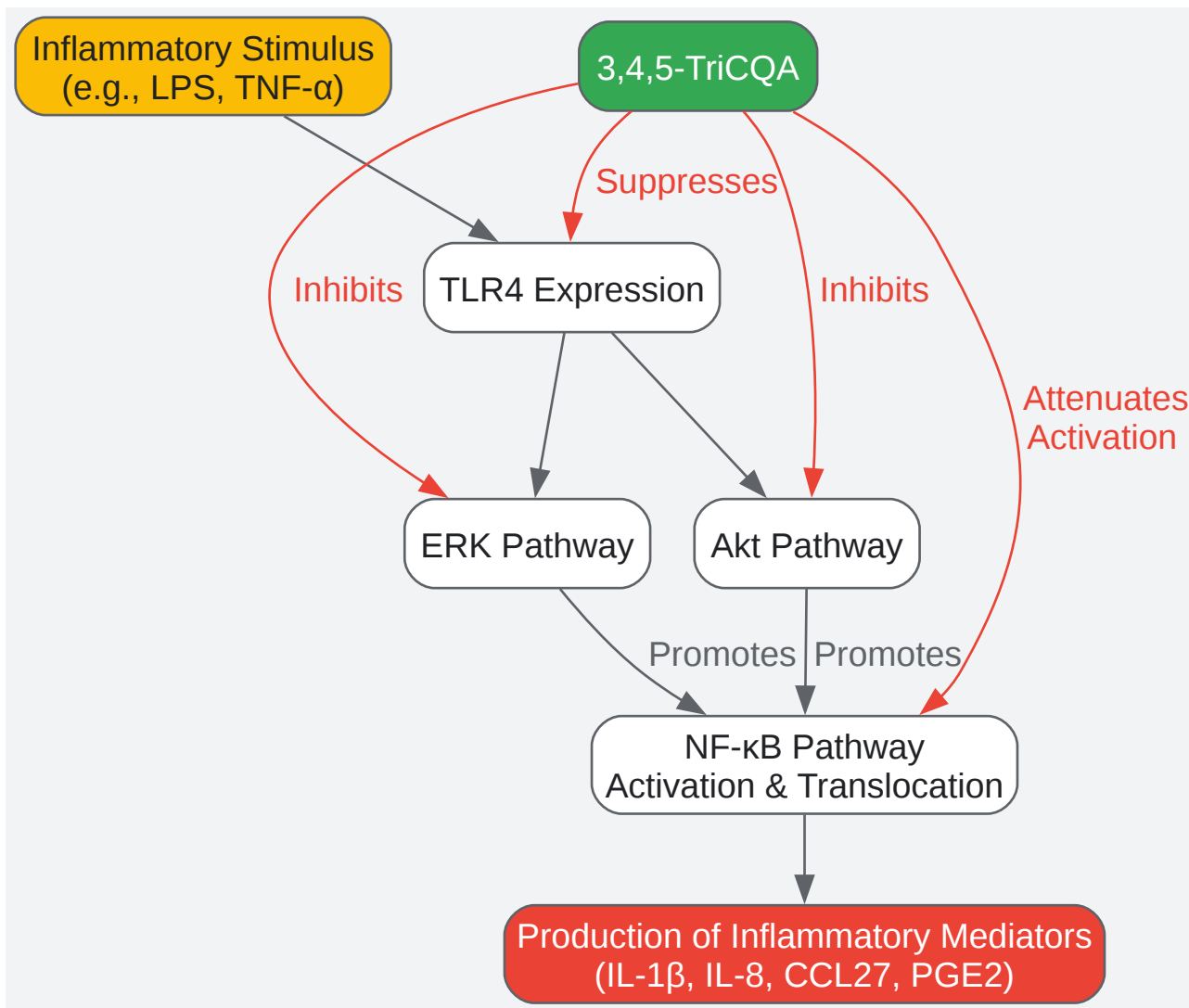
Research Applications & Bioactivity

3,4,5-TriCQA exhibits potent bioactivities driven by its three caffeoyl groups, making it a promising candidate for therapeutic development [4]. The table below summarizes its key functions and molecular mechanisms.

Bioactivity	Observed Effects & Potential Mechanisms	Experimental Models
Anti-inflammatory	Inhibits TLR4/NF- κ B and Akt/ERK pathways; reduces pro-inflammatory cytokines (TNF- α , IL-1 β , IL-8) [7] [6].	Human keratinocytes (HEK001, HaCat) [7] [6].
Neuroprotective / Cognitive Enhancement	Promotes adult neurogenesis; induces neuronal differentiation in hNSCs; improves memory/learning deficits [5].	SAMP8 mice, human neural stem cells (hNSCs) [4] [5].
Anti-amyloidogenic	Inhibits A β peptide aggregation and fibrillation, potentially preventing β -sheet formation [8].	In vitro A β aggregation assays; molecular dynamics simulations [8].

Bioactivity	Observed Effects & Potential Mechanisms	Experimental Models
Other Potential Activities	Promotes hair growth/pigmentation via Wnt/ β -catenin pathway; shows multi-target effects in transcriptomic meta-analysis [4].	Human dermal papilla cells, C3H mice, microarray meta-analysis [4].

The signaling pathways through which 3,4,5-TriCQA exerts its anti-inflammatory effects are complex. The following diagram synthesizes the key molecular interactions reported in the literature.



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3,4,5-TriCQA anti-inflammatory signaling pathway

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